

Application Note: Quantification of Lenalidomide in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Lenalidomide-F*

CAS No.: *1884230-69-6*

Cat. No.: *B6300045*

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of lenalidomide in human plasma. The method utilizes a simple and efficient sample preparation technique, followed by rapid chromatographic separation and detection using a triple quadrupole mass spectrometer. The assay has been validated for linearity, precision, accuracy, and recovery, demonstrating its suitability for pharmacokinetic studies and therapeutic drug monitoring.

Introduction

Lenalidomide is an immunomodulatory agent used in the treatment of multiple myeloma and other hematological malignancies. Accurate and reliable quantification of lenalidomide in plasma is crucial for pharmacokinetic analysis and for optimizing patient dosing. This application note presents a detailed protocol for a high-throughput LC-MS/MS method for the determination of lenalidomide in human plasma.

Experimental

Materials and Reagents

- Lenalidomide reference standard
- Lenalidomide-d5 (internal standard, IS)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Human plasma (K2-EDTA)

Equipment

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- Analytical column: ACQUITY UPLC HSS T3, 1.8 μm , 2.1 x 50 mm or equivalent
- Microcentrifuge
- Vortex mixer
- Pipettes and tips

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare stock solutions of lenalidomide and lenalidomide-d5 by dissolving the appropriate amount of each standard in methanol.
- Working Solutions: Prepare working solutions by serially diluting the stock solutions with a mixture of methanol and water to the desired concentrations for calibration standards and quality control (QC) samples.^[1]

Sample Preparation

Several methods can be employed for plasma sample preparation, including protein precipitation (PPT), liquid-liquid extraction (LLE), and solid-phase extraction (SPE).^{[1][2]} A common and straightforward LLE protocol is described below:

- To 50 μ L of plasma sample, add 20 μ L of the internal standard working solution (lenalidomide-d5).^[2]
- Add 1.3 mL of methyl tertiary-butyl ether (MTBE) as the extraction solvent.^[2]
- Vortex the mixture for 10 minutes.^[2]
- Centrifuge at 20,000 x g for 10 minutes at 4 °C.^[2]
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40 °C.^[2]
- Reconstitute the dried residue in 1000 μ L of 50% methanol.^[2]
- Inject 5 μ L of the reconstituted sample into the LC-MS/MS system.^[2]

LC-MS/MS Conditions

Liquid Chromatography:

Parameter	Value
Column	ACQUITY UPLC HSS T3, 1.8 μ m, 2.1 x 50 mm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.7 mL/min
Gradient	Hold at initial conditions for 0.5 min, increase to 30% B at 1 min, increase to 90% B to flush, return to initial conditions at 2 min.
Injection Volume	5 μ L
Column Temperature	45 $^{\circ}$ C
Run Time	2.5 - 3.0 minutes[2]

Mass Spectrometry:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Lenalidomide: 260.2 > 148.85 (Collision Energy: 25 eV) Lenalidomide-d5: 265.0 > 149.9 (Collision Energy: 20 eV)
Source Temperature	350 $^{\circ}$ C[2]

Results and Discussion

The LC-MS/MS method demonstrated excellent performance for the quantification of lenalidomide in human plasma. The method was validated according to regulatory guidelines.

Linearity

The calibration curves were linear over the concentration range of 5 to 1000 ng/mL, with a correlation coefficient (r^2) greater than 0.996.[2]

Precision and Accuracy

The intra- and inter-day precision and accuracy were evaluated at three QC levels (low, medium, and high). The results are summarized in the table below.

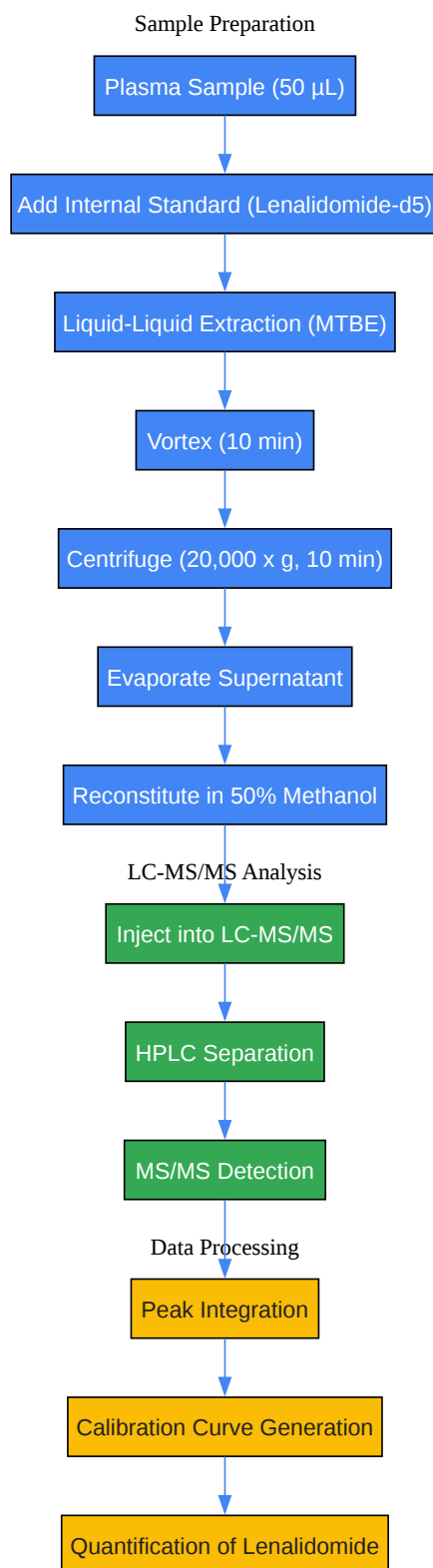
Analyte	QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Lenalidomide	Low	15	7.65	101.10	10.55	98.48
	Medium	300	1.70	94.45	1.98	93.95
	High	800	2.50	98.75	3.45	96.25

Data compiled from multiple sources for illustrative purposes.[\[2\]](#)

Recovery and Matrix Effect

The extraction recovery of lenalidomide from plasma was consistent and high. The matrix effect was found to be minimal, indicating that the method is not significantly affected by endogenous plasma components. One study using SPE reported a high analyte recovery of 88% and low matrix effects of less than 10%.

Experimental Workflow



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References

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- 2. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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